

# How to avoid Splenopentin diacetate precipitation

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## Compound of Interest

Compound Name: *Splenopentin diacetate*

Cat. No.: *B15600437*

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## Technical Support Center: Splenopentin Diacetate

Welcome to the technical support center for **Splenopentin diacetate**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in successfully utilizing this immunomodulatory pentapeptide in their experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **Splenopentin diacetate**?

**Splenopentin diacetate** is a synthetic pentapeptide with the amino acid sequence Arg-Lys-Glu-Val-Tyr (RKEVY). It corresponds to the amino acid residues 32-36 of the naturally occurring splenic hormone, splenin. As an immunomodulatory agent, it is primarily used in research settings to investigate its effects on the immune system.

Q2: What are the basic physicochemical properties of **Splenopentin diacetate**?

While extensive quantitative data is not readily available in public literature, here is a summary of its known properties:

Property	Value
Molecular Formula	C33H55N9O11
Molecular Weight	753.84 g/mol
Amino Acid Sequence	Arg-Lys-Glu-Val-Tyr (RKEVY)
Appearance	Typically a lyophilized white powder
Storage Temperature	-20°C for long-term storage

### Q3: How should I store **Splenopentin diacetate**?

For optimal stability, lyophilized **Splenopentin diacetate** should be stored at -20°C. Once reconstituted, it is recommended to aliquot the solution and store it at -20°C or -80°C to minimize freeze-thaw cycles. Peptide solutions are generally less stable than the lyophilized powder.

## Troubleshooting Guide: Preventing Precipitation

Precipitation of **Splenopentin diacetate** during experimental procedures can lead to inaccurate results and loss of valuable material. The following guide provides a systematic approach to identify and resolve solubility issues.

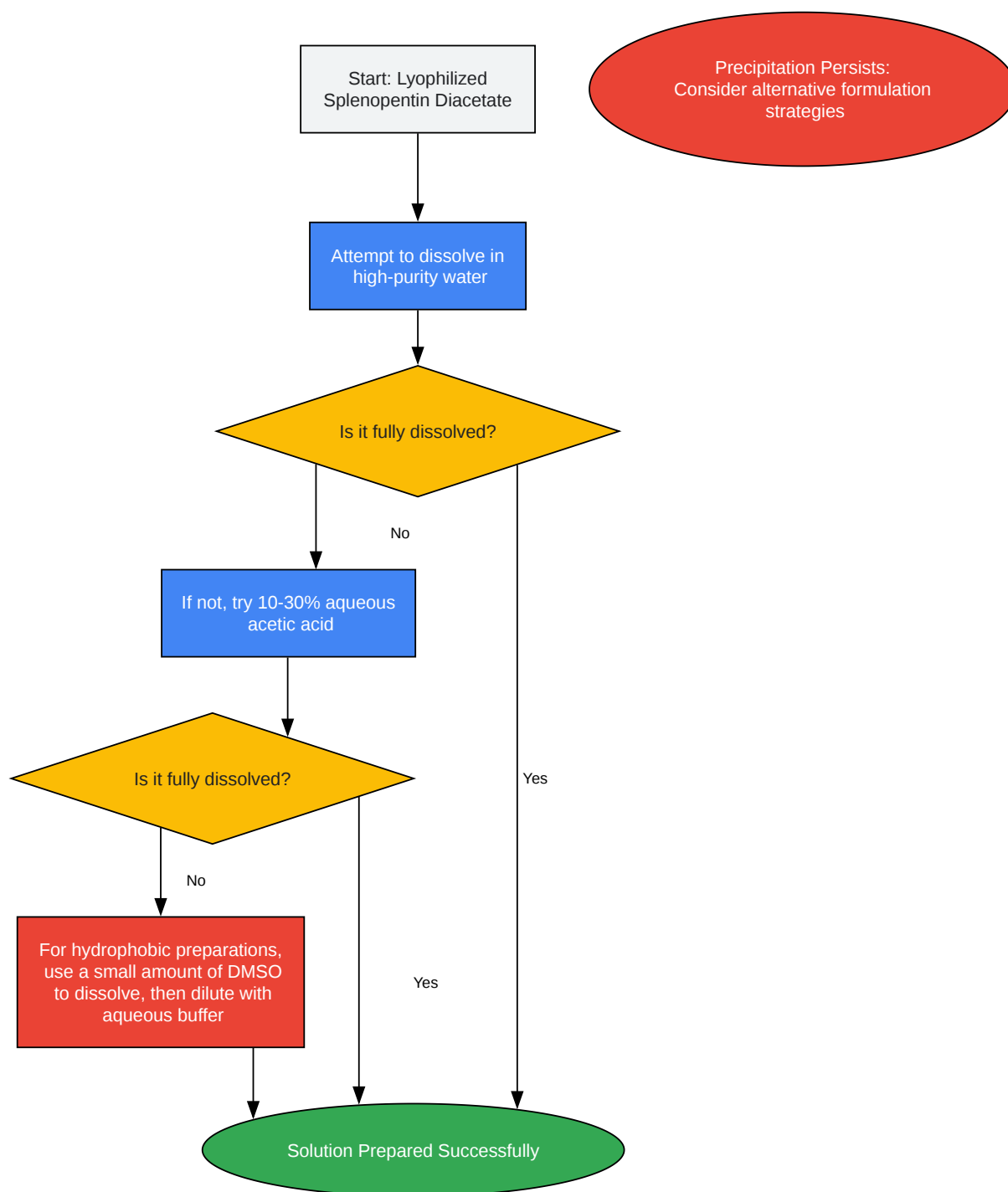
Problem: My **Splenopentin diacetate** has precipitated out of solution.

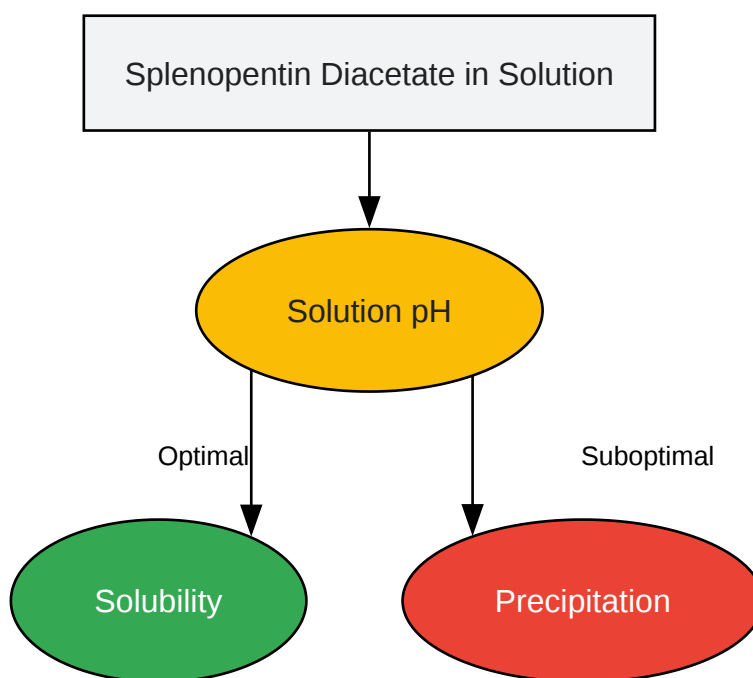
This is a common issue that can arise from several factors, including improper solvent selection, incorrect pH, or inappropriate storage conditions. Follow the steps below to troubleshoot this problem.

### Step 1: Review Your Reconstitution Protocol

The initial step of bringing the lyophilized peptide into solution is critical.

Recommended Reconstitution Workflow:





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